

Application Notes and Protocols for 2,3-Dibromothiophene

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Compound of Interest

Compound Name: 2,3-Dibromothiophene

Cat. No.: B118489

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2,3-Dibromothiophene** (CAS No. 3140-93-0), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and organic electronic materials.^[1] Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Section 1: Physical and Chemical Properties

2,3-Dibromothiophene is a colorless to pale yellow liquid with a characteristic sulfurous odor. ^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₄ H ₂ Br ₂ S	[2]
Molecular Weight	241.93 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	218-219 °C (lit.)	[4][5]
Density	2.137 g/mL at 25 °C (lit.)	[4][5]
Refractive Index	n _{20/D} 1.632 (lit.)	[4][5]
Flash Point	51 °C (123.8 °F) - closed cup	[6]
Solubility	Sparingly soluble in water	[1]

Section 2: Hazard Identification and Safety Precautions

2,3-Dibromothiophene is classified as a flammable liquid and is toxic if swallowed. It also causes serious eye irritation.[2][3][6][7] Inhalation, ingestion, or dermal contact may lead to irritation of the eyes, skin, and respiratory tract, with potential symptoms including headaches, nausea, and dizziness.[1]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour.[2][7]
Acute toxicity, oral	3	H301: Toxic if swallowed.[2][3][7]
Serious eye irritation	2A	H319: Causes serious eye irritation.[2][3][7]

Personal Protective Equipment (PPE)

A comprehensive approach to safety involves the consistent use of appropriate personal protective equipment.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [7]
Hand Protection	Wear suitable chemical-resistant gloves (e.g., tested according to EN 374). [2] [7]
Body Protection	Wear a lab coat, and in cases of potential splashing, a chemical-resistant apron.
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. [2]

Section 3: Handling and Storage Procedures

Proper handling and storage are paramount to prevent accidents and maintain the chemical's stability.

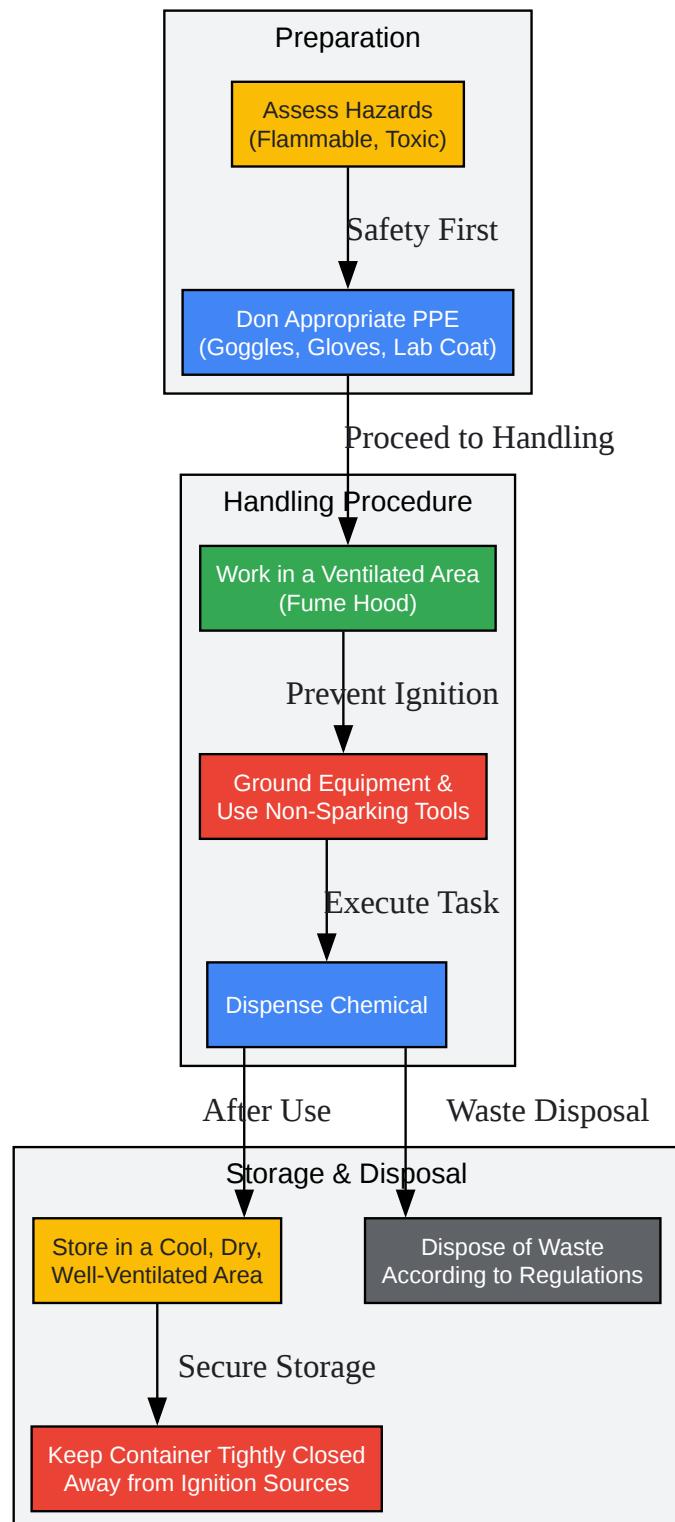
Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)[\[8\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[\[7\]](#)[\[8\]](#) Take precautionary measures against static discharge.[\[8\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)
- Container Handling: Ground/bond container and receiving equipment.[\[7\]](#)[\[8\]](#) Use only non-sparking tools.[\[8\]](#)

Storage

- Conditions: Store in a cool, well-ventilated place.[7] Keep the container tightly closed in a dry place.[8] Protect from sunlight.[7]
- Incompatible Materials: Keep away from strong oxidizing agents.[8]
- Storage Class: Flammable liquids (Storage Class 3).[6]
- Containers: Use only approved packaging.[7]

Workflow for Safe Handling of 2,3-Dibromothiophene

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for **2,3-Dibromothiophene**.**

Section 4: Emergency Procedures

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[7][8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][7][8]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water or shower.[8] Wash with plenty of soap and water.[7]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[8] If breathing is irregular or stopped, provide artificial respiration.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][8]
- Specific Hazards: Vapors are heavier than air and may form explosive mixtures with air.[7] Containers may explode when heated.[8]
- Hazardous Combustion Products: Carbon monoxide, carbon dioxide, hydrogen halides, and sulfur oxides.[8]

Spill and Leak Procedures

- Personal Precautions: Remove all sources of ignition.[8] Evacuate personnel to safe areas. [2] Wear appropriate respiratory and personal protection.[7]
- Environmental Precautions: Prevent product from entering drains.[2]
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel).[8] Keep in suitable, closed containers for disposal.[2][8] Ventilate the affected area.[7]

Section 5: Experimental Protocols

2,3-Dibromothiophene is a versatile building block for carbon-carbon bond formation, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.

General Protocol for Suzuki-Miyaura Cross-Coupling

This protocol outlines a general procedure for the mono-arylation of **2,3-dibromothiophene**. The reactivity of the bromine at the 2-position is generally higher, allowing for regioselective coupling.

Materials:

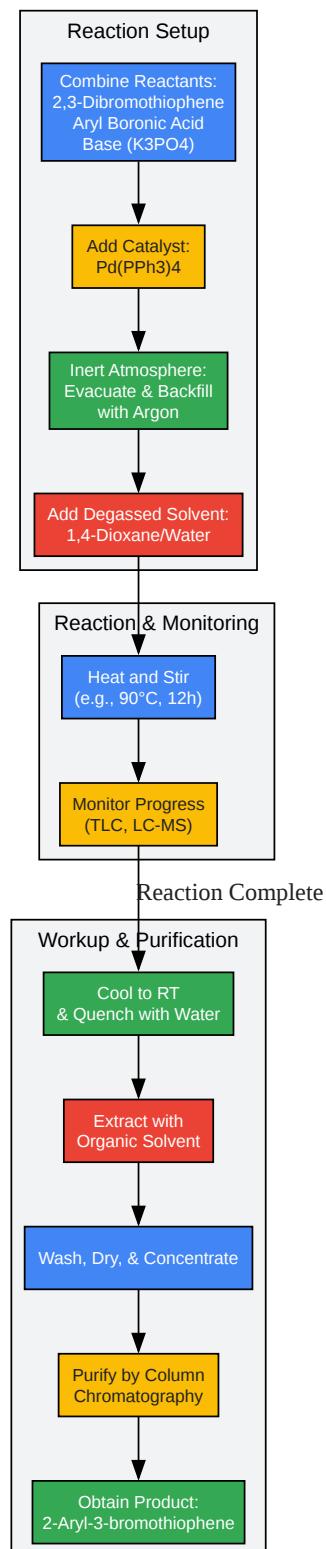
- **2,3-Dibromothiophene**
- Aryl boronic acid (1.1 equivalents)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%)
- Base (e.g., K_2CO_3 or K_3PO_4 , 2-4 equivalents)[9]
- Degassed solvent (e.g., 1,4-dioxane/water mixture, toluene)[9][10]

Procedure:

- To a flame-dried Schlenk flask, add **2,3-dibromothiophene** (1.0 mmol), the aryl boronic acid (1.1 mmol), and the base (e.g., K_3PO_4 , 4.0 mmol).[9]
- Add the palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.05 mmol).[9][10]
- Evacuate the flask and backfill with an inert gas (e.g., Argon or Nitrogen) three times.[10]
- Add the degassed solvent mixture (e.g., 1,4-dioxane and water) via syringe.[9][10]
- Heat the reaction mixture to the desired temperature (e.g., 90 °C) and stir for the required time (typically 12-24 hours).[9]
- Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[10]

- Upon completion, cool the reaction mixture to room temperature.
- Add water to the reaction mixture and extract with an organic solvent (e.g., ethyl acetate).
[\[10\]](#)
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.[\[10\]](#)
- Purify the crude product by flash column chromatography on silica gel to yield the desired 2-aryl-3-bromothiophene.[\[10\]](#)

Suzuki-Miyaura Coupling Experimental Workflow

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Caption: Experimental workflow for Suzuki-Miyaura coupling.

Section 6: Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.^[7] It is recommended to dispose of the chemical waste through a licensed industrial combustion plant.^[7] Do not allow the product to enter drains or waterways.^[2]

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